

"3-Benzylxyphenylacetic acid methyl ester" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Benzylxyphenylacetic acid
methyl ester

Cat. No.: B3275632

[Get Quote](#)

An In-depth Technical Guide to 3-Benzylxyphenylacetic Acid Methyl Ester

This guide provides a comprehensive overview of **3-Benzylxyphenylacetic acid methyl ester**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical properties, structure, synthesis, and applications.

Introduction: Strategic Importance in Synthesis

3-Benzylxyphenylacetic acid methyl ester is a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility stems from the presence of three key functional groups: a protected phenolic hydroxyl group (as a benzyl ether), a methyl ester, and a phenylacetic acid backbone. This combination allows for selective transformations and the introduction of diverse functionalities, making it a versatile intermediate for structure-activity relationship studies in drug design.^[2]

Physicochemical and Structural Properties

A thorough understanding of the compound's properties is essential for its effective use in research and development.

Structural and Molecular Data

Property	Value	Source
CAS Number	62969-42-0	[3]
Molecular Formula	C ₁₆ H ₁₆ O ₃	[3] [4]
Molecular Weight	256.30 g/mol	[2] [3]
IUPAC Name	methyl 2-(3-(benzyloxy)phenyl)acetate	[4]
InChI	InChI=1S/C16H16O3/c1-18-16(17)11-14-8-5-9-15(10-14)19-12-13-6-3-2-4-7-13/h2-10H,11-12H2,1H3	[4]
InChIKey	PGBWCJFWJDBDOY-UHFFFAOYSA-N	[4]
SMILES	COC(=O)CC1=CC(=CC=C1)O CC2=CC=CC=C2	[5]

Structural Diagram:

Caption: Chemical structure of **3-Benzylxyphenylacetic acid methyl ester**.

Physicochemical Data

Property	Value	Source
Appearance	Solid	[4]
Melting Point	34-37 °C	[3]
Purity	≥98%	[4]
Storage Temperature	2-8 °C	[2]

Spectroscopic Data

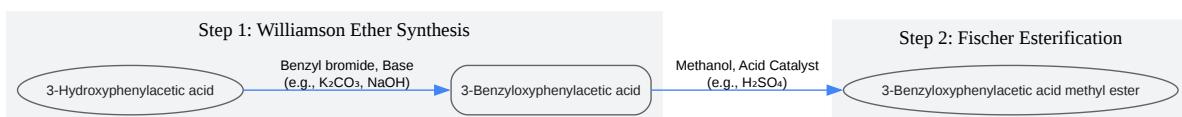
While a comprehensive public database of the spectra for this specific compound is not readily available, the expected spectral characteristics can be inferred from its structure.

- ^1H NMR: The spectrum would be expected to show signals for the aromatic protons of both the phenylacetic acid and benzyl groups, a singlet for the methylene protons of the benzyl group, a singlet for the methylene protons of the acetate group, and a singlet for the methyl ester protons.
- ^{13}C NMR: The spectrum would display signals for the carbonyl carbon of the ester, the aromatic carbons, the methylene carbons, and the methyl carbon.
- IR Spectroscopy: Key absorption bands would be expected for the C=O stretch of the ester (around 1720 cm^{-1}), C-O stretches, and aromatic C=C stretches (around 1600 cm^{-1}).
- Mass Spectrometry: The molecular ion peak would be observed at $\text{m/z } 256.30$. PubChemLite provides predicted collision cross-section values for various adducts.^[5]

Synthesis and Reaction Pathways

The synthesis of **3-Benzylxyphenylacetic acid methyl ester** is typically achieved through a two-step process: Williamson ether synthesis followed by Fischer esterification.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **3-Benzylxyphenylacetic acid methyl ester**.

Step 1: Williamson Ether Synthesis

This reaction forms the benzyl ether by reacting the phenolic hydroxyl group of 3-hydroxyphenylacetic acid with an alkyl halide (benzyl bromide or chloride) in the presence of a base.[1][6][7]

Mechanism: The Williamson ether synthesis proceeds via an S_N2 mechanism.[6][7] The base deprotonates the phenolic hydroxyl group to form a more nucleophilic phenoxide ion, which then attacks the primary alkyl halide.[7][8]

Protocol:

- Dissolve 3-hydroxyphenylacetic acid in a suitable solvent (e.g., DMF, acetone).[8]
- Add a base such as potassium carbonate (K₂CO₃) or sodium hydroxide (NaOH) to deprotonate the phenol.[8][9]
- Add benzyl bromide or benzyl chloride dropwise to the reaction mixture.
- Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC).
- After cooling, the reaction mixture is worked up by adding water and extracting the product with an organic solvent.
- The organic layer is washed, dried, and the solvent is evaporated to yield 3-benzyloxyphenylacetic acid.

Step 2: Fischer Esterification

The carboxylic acid group of 3-benzyloxyphenylacetic acid is then converted to a methyl ester using methanol in the presence of an acid catalyst.[10][11]

Mechanism: The Fischer esterification is a reversible, acid-catalyzed nucleophilic acyl substitution.[12][13] The acid catalyst protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic. Methanol then acts as a nucleophile, attacking the carbonyl carbon.[13] After a series of proton transfers, a water molecule is eliminated, and deprotonation of the carbonyl oxygen yields the ester.[12][14]

Protocol:

- Dissolve 3-benzyloxyphenylacetic acid in an excess of methanol, which serves as both the reactant and the solvent.
- Add a catalytic amount of a strong acid, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid.[11]
- Heat the reaction mixture to reflux for several hours.[10] The reaction is driven to completion by using an excess of methanol or by removing the water formed.[12][13]
- After completion, the excess methanol is removed under reduced pressure.
- The residue is dissolved in an organic solvent and washed with a basic solution (e.g., saturated sodium bicarbonate) to remove any unreacted carboxylic acid and the acid catalyst.[9]
- The organic layer is then washed with brine, dried over an anhydrous salt (e.g., $MgSO_4$), and the solvent is evaporated to yield the final product, **3-Benzyl-4-methoxyphenylacetic acid methyl ester**.[15]

Chemical Reactivity and Applications

The strategic placement of the functional groups in **3-Benzyl-4-methoxyphenylacetic acid methyl ester** allows for a variety of subsequent chemical transformations.

- Oxidation: The benzyloxy group can be oxidized to form the corresponding aldehyde or carboxylic acid.[1]
- Reduction: The ester group can be reduced to a primary alcohol using reducing agents like lithium aluminum hydride.[1]
- Substitution: The benzyl protecting group can be removed via hydrogenolysis to reveal the free phenol, which can then undergo further reactions. The benzyloxy group can also undergo nucleophilic substitution reactions.[1]

These reactive handles make the compound a crucial intermediate in the synthesis of pharmaceuticals, particularly those with analgesic or anti-inflammatory properties.[2]

Safety and Handling

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P301 + P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302 + P352 (IF ON SKIN: Wash with plenty of soap and water), P304 + P340 (IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[3]

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

3-Benzylxyloxyphenylacetic acid methyl ester is a synthetically versatile molecule with significant applications in the development of new chemical entities. Its well-defined synthesis and predictable reactivity make it an important tool for medicinal chemists and process development scientists. This guide provides a foundational understanding of its properties and synthesis, enabling researchers to effectively utilize this compound in their synthetic endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Benzylxyloxyphenylacetic acid methyl ester | 62969-42-0 | Benchchem [benchchem.com]
- 2. 3-BENZYLOXYPHENYLACETIC ACID METHYL ESTER [myskinrecipes.com]
- 3. 3-Benzylxyloxyphenylacetic acid methyl ester [oakwoodchemical.com]
- 4. 3-Benzylxyloxyphenylacetic acid methyl ester | CymitQuimica [cymitquimica.com]

- 5. PubChemLite - 3-benzyloxyphenylacetic acid methyl ester (C16H16O3) [pubchemlite.lcsb.uni.lu]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 8. jk-sci.com [jk-sci.com]
- 9. The Williamson Ether Synthesis [cs.gordon.edu]
- 10. community.wvu.edu [community.wvu.edu]
- 11. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. Fischer Esterification [organic-chemistry.org]
- 14. masterorganicchemistry.com [masterorganicchemistry.com]
- 15. US3968124A - Process for preparing phenyl-acetic acid esters - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["3-Benzyl-4-methoxyphenylacetic acid methyl ester" chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3275632#3-benzyloxyphenylacetic-acid-methyl-ester-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com